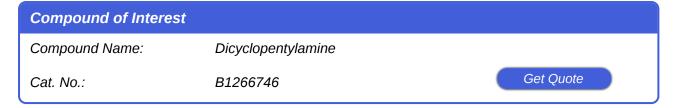


Dicyclopentylamine: A Technical Safety and Handling Guide

Author: BenchChem Technical Support Team. Date: December 2025



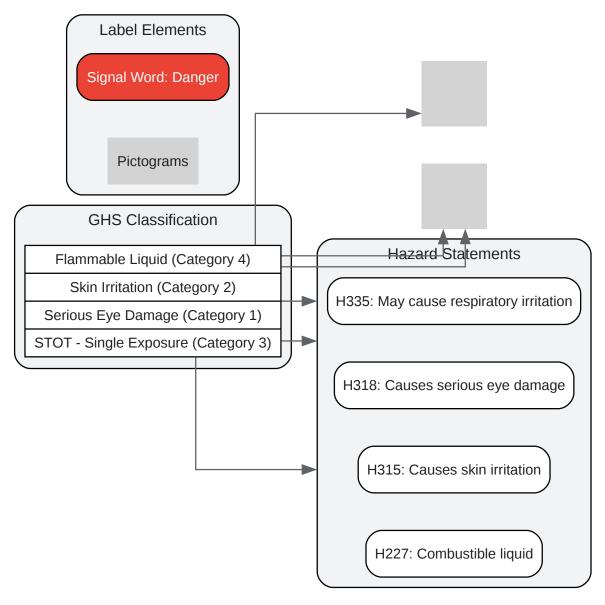
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety and handling information for **Dicyclopentylamine** (CAS No. 20667-16-7), compiled from available Safety Data Sheet (SDS) information. The content is structured to provide researchers and laboratory personnel with the critical data and procedural guidance necessary for the safe use of this compound.

GHS Hazard Identification and Classification

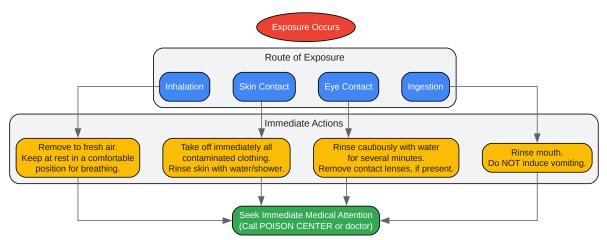
Dicyclopentylamine is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary hazards are associated with its combustible nature and its effects on skin, eyes, and the respiratory system. The GHS classification is summarized in the diagram below.





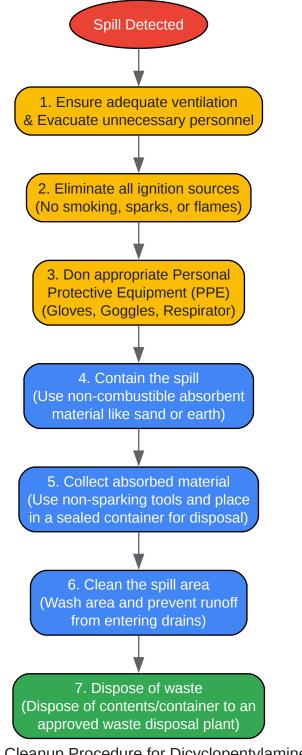
GHS Hazard Profile for Dicyclopentylamine





First-Aid Response Workflow for Dicyclopentylamine Exposure





Spill Cleanup Procedure for Dicyclopentylamine

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